

Molecular weight of 1,4-dilithiobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dilithiobutane

Cat. No.: B8677394

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Technical Guide: 1,4-Dilithiobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,4-dilithiobutane**, a difunctional organolithium reagent. The document details its molecular weight, a representative synthetic protocol, and its application in anionic polymerization, a technique relevant to the synthesis of novel polymers for drug delivery and other advanced applications.

Molecular Weight of 1,4-Dilithiobutane

1,4-Dilithiobutane is a non-isolable species that is typically prepared and used in situ. Its molecular formula is $C_4H_8Li_2$. The molecular weight is calculated based on the atomic weights of its constituent elements.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	8	1.008	8.064
Lithium	Li	2	6.94	13.88
Total		70.0		

Experimental Protocols

Synthesis of 1,4-Dilithiobutane

1,4-Dilithiobutane can be synthesized via the reductive metalation of a 1,4-dihalobutane, such as 1,4-dichlorobutane, with lithium metal. This reaction is typically carried out in an inert solvent under an inert atmosphere to prevent the degradation of the highly reactive organolithium compound.

Materials:

- 1,4-Dichlorobutane ($C_4H_8Cl_2$)
- Lithium metal (in the form of wire or dispersion)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Inert gas (Argon or Nitrogen)
- Schlenk line or glovebox for maintaining an inert atmosphere
- Dry glassware

Procedure:

- **Preparation of the Reaction Vessel:** All glassware must be thoroughly dried in an oven and cooled under a stream of inert gas to exclude moisture. The reaction is set up on a Schlenk line or inside a glovebox.
- **Reaction Setup:** A two-necked round-bottom flask is equipped with a magnetic stir bar, a condenser, and a dropping funnel. The flask is charged with finely cut lithium metal (a slight excess, e.g., 4.2 equivalents) and anhydrous diethyl ether.
- **Initiation of the Reaction:** A small amount of 1,4-dichlorobutane is added to the stirred suspension of lithium in diethyl ether. The reaction may be initiated by gentle warming or the addition of an activating agent if necessary.
- **Addition of Reactant:** Once the reaction has initiated, the remaining 1,4-dichlorobutane, dissolved in anhydrous diethyl ether, is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.

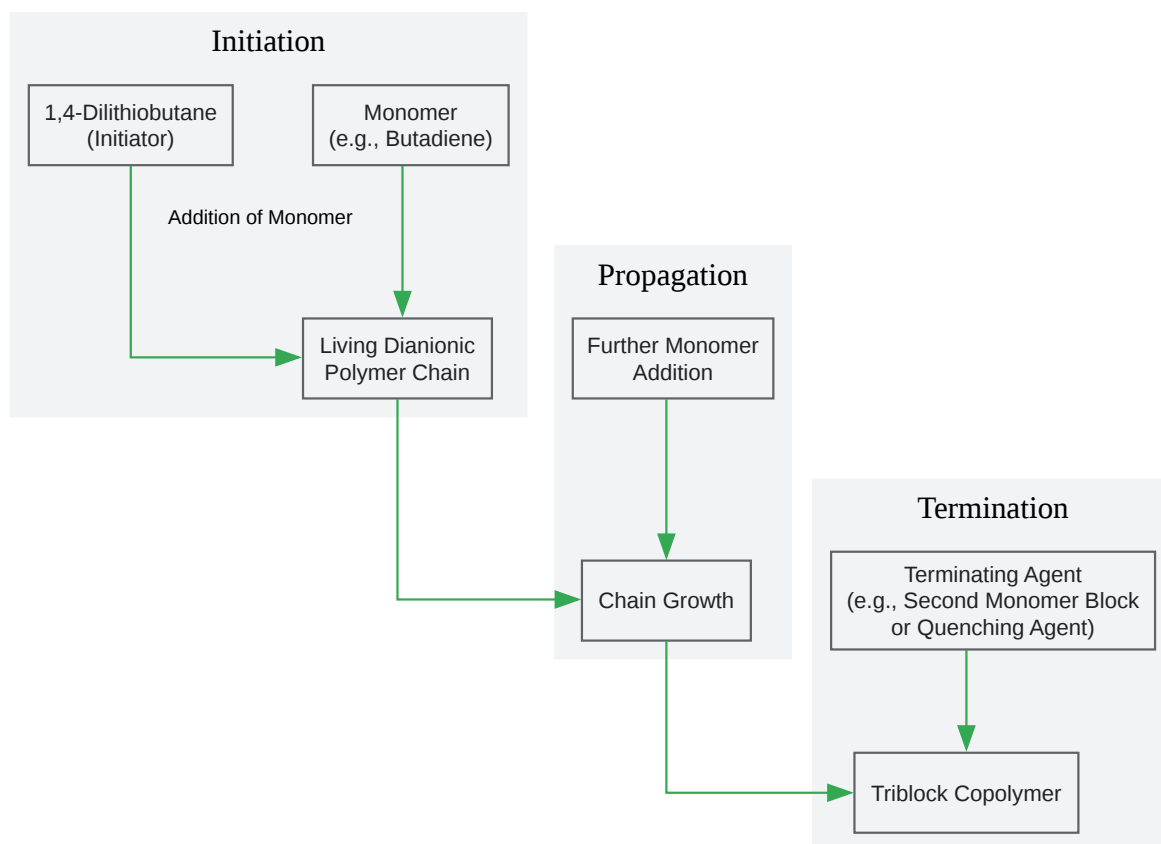
- **Reaction Completion:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure complete conversion. The formation of the dilithiobutane is indicated by the consumption of the lithium metal and a change in the appearance of the reaction mixture.
- **In Situ Use:** The resulting solution of **1,4-dilithiobutane** is typically used immediately in subsequent reactions without isolation.

Applications in Polymer Synthesis

1,4-Dilithiobutane is a valuable difunctional initiator for anionic polymerization. This process allows for the synthesis of polymers with well-defined molecular weights and narrow molecular weight distributions. A key application is the production of triblock copolymers.

Anionic Polymerization Workflow

The following diagram illustrates the use of **1,4-dilithiobutane** to initiate the polymerization of a diene monomer, such as butadiene, to form a triblock copolymer.



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Anionic polymerization initiated by **1,4-dilithiobutane**.

- To cite this document: BenchChem. [Molecular weight of 1,4-dilithiobutane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8677394#molecular-weight-of-1-4-dilithiobutane\]](https://www.benchchem.com/product/b8677394#molecular-weight-of-1-4-dilithiobutane)

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